

Application Note and Protocol: Preparation of Tiagabine Hydrochloride Hydrate Stock Solution

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Compound of Interest

Compound Name: *Tiagabine hydrochloride hydrate*

Cat. No.: *B1428589*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tiagabine hydrochloride is a selective GABA transporter 1 (GAT-1) inhibitor, widely utilized in neuroscience research as an anticonvulsant.[1] Proper preparation of stock solutions is critical for ensuring experimental accuracy and reproducibility. This document provides a detailed protocol for the preparation, storage, and handling of **Tiagabine hydrochloride hydrate** stock solutions for research use.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Tiagabine hydrochloride hydrate** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$\text{C}_{20}\text{H}_{25}\text{NO}_2\text{S}_2 \cdot \text{HCl}$	[2][3]
Molecular Weight	412.01 g/mol	[1][4]
Appearance	White to off-white crystalline powder	[3][5][6]
Solubility in DMSO	~30 mg/mL[2]; up to 100 mM or 82 mg/mL (199.02 mM)[7]	[2][7]
Solubility in Water	Sparingly soluble[5][6]; Soluble up to 50 mM	[5][6]
Solubility in Ethanol	Soluble, ~30 mg/mL	[2]
Storage (Solid)	-20°C, desiccate	[2][8]
Stock Solution Storage	1 year at -80°C; 1 month at -20°C	[7]
Stability (Solid)	≥ 4 years at -20°C	[2]

Experimental Protocol: Preparation of a 10 mM Tiagabine Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tiagabine hydrochloride hydrate** in DMSO. This is a common concentration for in vitro studies.

Materials:

- **Tiagabine hydrochloride hydrate** (solid powder)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-analysis Calculation:
 - To prepare a 10 mM stock solution, calculate the required mass of **Tiagabine hydrochloride hydrate** using its molecular weight (412.01 g/mol).
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 412.01 \text{ g/mol} = 0.00412 \text{ g}$
 - $\text{Mass (mg)} = 4.12 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 4.12 mg of **Tiagabine hydrochloride hydrate** powder and add it to the tared tube.
- Solubilization:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the weighed **Tiagabine hydrochloride hydrate**.
 - Cap the tube securely.
 - Vortex the solution until the solid is completely dissolved. Gentle warming in a water bath (not to exceed 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:

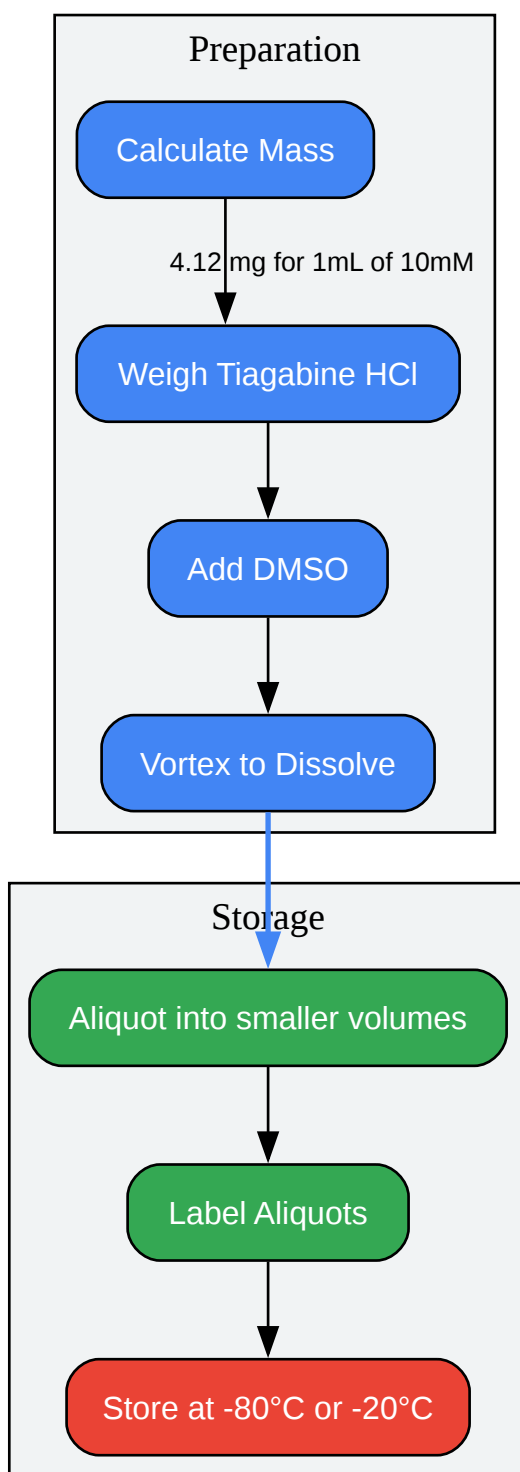
- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-100 μL) in sterile microcentrifuge tubes.^[7]
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- For long-term storage, place the aliquots at -80°C , where they are stable for up to one year.^[7] For short-term storage, aliquots can be kept at -20°C for up to one month.^[7]

Safety Precautions:

- Tiagabine hydrochloride should be handled as a hazardous material.^[2]
- Always wear appropriate PPE, including gloves, safety glasses, and a lab coat.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for complete safety information before use.^[2]

Visualizations

Workflow for Preparing Tiagabine Hydrochloride Stock Solution



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Caption: Workflow for preparing and storing Tiagabine hydrochloride stock solution.

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